

"1-Propanol-1,1-d2" purity assessment by different analytical techniques

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Compound of Interest

Compound Name: **1-Propanol-1,1-d2**

Cat. No.: **B1357017**

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A Comparative Guide to Purity Assessment of 1-Propanol-1,1-d2

For researchers, scientists, and drug development professionals working with isotopically labeled compounds, ensuring the purity of these materials is of paramount importance. This guide provides a comparative overview of various analytical techniques for assessing the chemical and isotopic purity of **1-Propanol-1,1-d2**. The following sections detail the experimental protocols, present comparative data, and offer insights into the strengths and limitations of each method.

Overview of Purity Assessment

The purity of **1-Propanol-1,1-d2** is determined by two key factors:

- Chemical Purity: The proportion of **1-Propanol-1,1-d2** relative to any non-isotopic chemical impurities.
- Isotopic Purity (Isotopic Enrichment): The percentage of deuterium at the specified labeled positions (in this case, the C1 position).

A comprehensive purity assessment therefore requires a combination of analytical techniques that can effectively distinguish between chemical and isotopic variants.

Comparison of Analytical Techniques

The primary analytical techniques for the purity assessment of **1-Propanol-1,1-d2** are Gas Chromatography (GC) for chemical purity, and Nuclear Magnetic Resonance (NMR) Spectroscopy and Mass Spectrometry (MS) for isotopic purity.

Quantitative Data Summary

The following table summarizes the typical performance of each technique in the analysis of **1-Propanol-1,1-d2**.

Analytical Technique	Parameter Assessed	Typical Purity Value (%)	Advantages	Limitations
Gas Chromatography (GC-FID)	Chemical Purity	> 99.5	High resolution for volatile impurities, robust and widely available.	Does not provide isotopic information.
Quantitative ¹ H NMR (qNMR)	Chemical & Isotopic Purity	Chemical: > 99.5, Isotopic: 98 atom % D	Provides both chemical and isotopic purity from a single experiment, non-destructive.	Lower sensitivity than GC for chemical impurities, requires careful selection of internal standard.
Mass Spectrometry (GC-MS)	Isotopic Purity & Impurity ID	Isotopic: 98 atom % D	High sensitivity, can identify unknown impurities by their mass fragmentation patterns.	Can be destructive, potential for isotopic fractionation during analysis.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Gas Chromatography-Flame Ionization Detection (GC-FID) for Chemical Purity

This method is used to separate and quantify volatile chemical impurities.

- Instrumentation: A standard gas chromatograph equipped with a flame ionization detector (FID).
- Column: DB-Wax capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 5 minutes.
 - Ramp: Increase to 150°C at a rate of 10°C/min.
 - Hold: 150°C for 5 minutes.
- Injector Temperature: 200°C.
- Detector Temperature: 250°C.
- Sample Preparation: Dilute the **1-Propanol-1,1-d2** sample in a high-purity solvent (e.g., ethanol) to a concentration of approximately 1000 ppm.
- Injection Volume: 1 µL.
- Data Analysis: The percentage of chemical purity is calculated based on the relative peak areas. The area of the **1-Propanol-1,1-d2** peak is divided by the total area of all peaks in the chromatogram.

Quantitative ^1H NMR (qNMR) for Chemical and Isotopic Purity

qNMR allows for the simultaneous determination of chemical and isotopic purity by comparing the integral of the analyte signals to that of a certified internal standard.

- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:**
 - Accurately weigh approximately 10 mg of **1-Propanol-1,1-d2** into an NMR tube.
 - Accurately weigh approximately 5 mg of a certified internal standard (e.g., maleic acid) and add it to the same NMR tube.
 - Add 0.75 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) and vortex to dissolve.
- **Acquisition Parameters:**
 - Pulse Sequence: A standard 90° pulse sequence.
 - Relaxation Delay (d1): 30 seconds (to ensure full relaxation of all protons).
 - Number of Scans (ns): 16 (can be adjusted to achieve adequate signal-to-noise).
- **Data Analysis:**
 - **Chemical Purity:** The purity is calculated by comparing the integral of a known proton signal from **1-Propanol-1,1-d2** (e.g., the $-\text{CH}_2-$ protons at ~ 1.57 ppm) to the integral of a known proton signal from the internal standard.
 - **Isotopic Purity:** The isotopic purity is determined by comparing the integral of the residual $-\text{CH}(\text{D})\text{OH}$ proton signal (a triplet of triplets due to coupling with deuterium and the adjacent methylene group) with the integral of a proton signal from a non-deuterated position (e.g., the $-\text{CH}_3$ group at ~ 0.94 ppm).

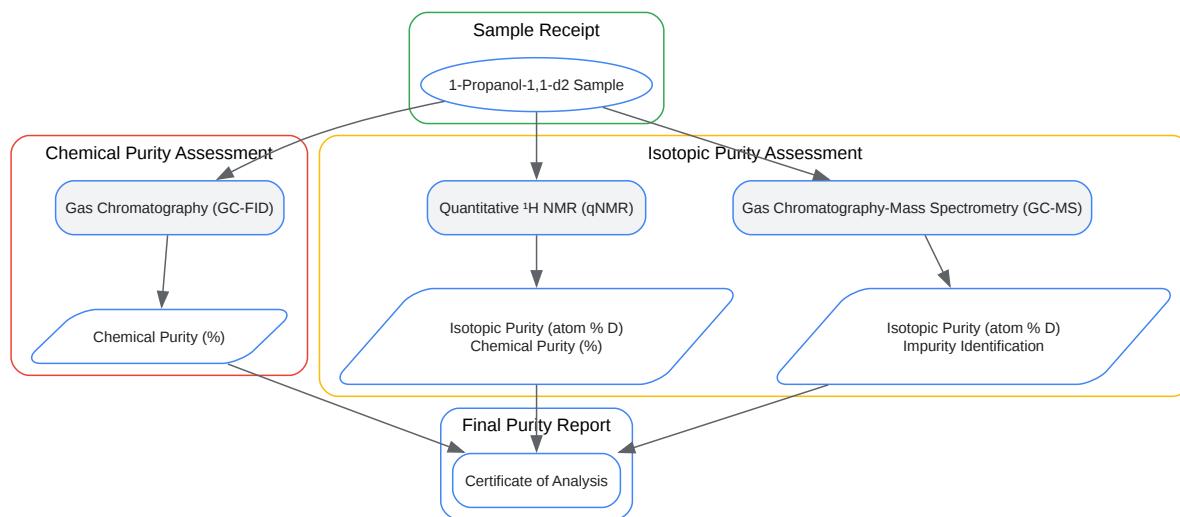
Gas Chromatography-Mass Spectrometry (GC-MS) for Isotopic Purity

GC-MS is a powerful technique for determining isotopic enrichment and identifying trace-level impurities.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- GC Conditions: Same as the GC-FID method described above.
- Mass Spectrometer Settings:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 15-100.
 - Scan Speed: 2 scans/second.
- Data Analysis:
 - The mass spectrum of the **1-Propanol-1,1-d2** peak is analyzed. The molecular ion of unlabeled 1-propanol is at m/z 60. For **1-Propanol-1,1-d2**, the molecular ion will be at m/z 62.
 - The isotopic purity is calculated from the relative abundances of the m/z 60, 61, and 62 ions, after correcting for the natural abundance of ^{13}C .

Visualization of the Purity Assessment Workflow

The following diagram illustrates the logical workflow for the comprehensive purity assessment of **1-Propanol-1,1-d2**.



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Caption: Workflow for the purity assessment of **1-Propanol-1,1-d2**.

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